

An In-Depth Technical Guide to the Material Properties of EN40B Steel

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Compound of Interest

Compound Name: EN40

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This technical guide provides a comprehensive overview of the material properties of **EN40B** steel, a chromium-molybdenum nitriding steel known for its high wear resistance, good toughness, and ductility. This document consolidates key data on its chemical, mechanical, thermal, and physical properties to support advanced research and development applications.

Introduction to EN40B Steel

EN40B, also designated as 722M24 and 32CrMo12, is a versatile engineering steel widely used in applications demanding high tensile strength and excellent wear resistance.^{[1][2]} It is particularly well-suited for nitriding, a surface-hardening heat treatment that imparts a very hard case, significantly enhancing its fatigue life and resistance to abrasion.^{[1][2]} Common applications include the manufacturing of gears, crankshafts, extruder screws, and other components subjected to heavy loads and abrasive conditions.

Chemical Composition

The nominal chemical composition of **EN40B** steel is presented in Table 1. The presence of chromium and molybdenum as primary alloying elements contributes to its hardenability, strength at elevated temperatures, and resistance to tempering.

Table 1: Chemical Composition of **EN40B** Steel

Element	Content (%)
Carbon (C)	0.20 - 0.30
Silicon (Si)	0.10 - 0.35
Manganese (Mn)	0.45 - 0.70
Chromium (Cr)	2.80 - 3.50
Molybdenum (Mo)	0.40 - 0.70
Phosphorus (P)	≤ 0.035
Sulfur (S)	≤ 0.040
Nickel (Ni)	≤ 0.40
Data compiled from multiple sources. [3] [4] [5]	

Mechanical Properties

The mechanical properties of **EN40B** steel are highly dependent on its heat treatment condition. It is typically supplied in the hardened and tempered 'T' condition.[\[1\]](#)[\[6\]](#) The following tables summarize the key mechanical properties at ambient temperature for different conditions.

Table 2: Mechanical Properties of **EN40B** Steel at Ambient Temperature

Condition	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Izod Impact (J)	Hardness (Brinell)
S	775 - 925	585	15	50	223 - 277
T	850 - 1000	680	13	50	248 - 302
U	925 - 1075	755	12	42	269 - 331
Data compiled from multiple sources. [5]					

Properties at Elevated Temperatures

EN40B is known for its high creep strength at temperatures up to 600°C.[\[1\]](#)[\[2\]](#) While comprehensive datasets are proprietary, the chromium and molybdenum content ensures good retention of strength at elevated temperatures.

Physical and Thermal Properties

A summary of the important physical and thermal properties of **EN40B** steel is provided in Table 3.

Table 3: Physical and Thermal Properties of **EN40B** Steel

Property	Value	Units
Density	7.85	g/cm ³
Modulus of Elasticity	210	GPa
Poisson's Ratio	0.29	-
Thermal Conductivity	~41-44	W/m·K
Specific Heat Capacity	~460	J/kg·K
Mean Coefficient of Thermal Expansion (20-100°C)	11.3×10^{-6}	/°C
Mean Coefficient of Thermal Expansion (20-500°C)	13.6×10^{-6}	/°C
Data compiled from multiple sources. [7] [8]		

Heat Treatment

The desirable properties of **EN40B** steel are achieved through carefully controlled heat treatment processes. The typical heat treatment cycle involves annealing, hardening, tempering, and often a final nitriding step.

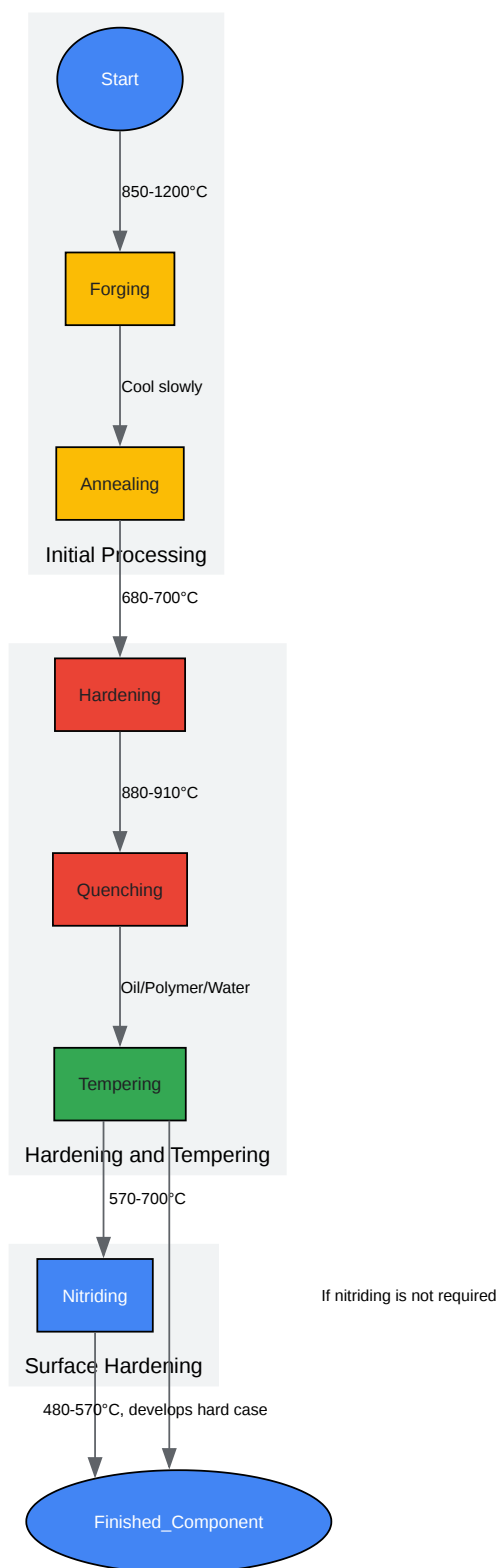


Figure 1: EN40B Steel Heat Treatment Workflow

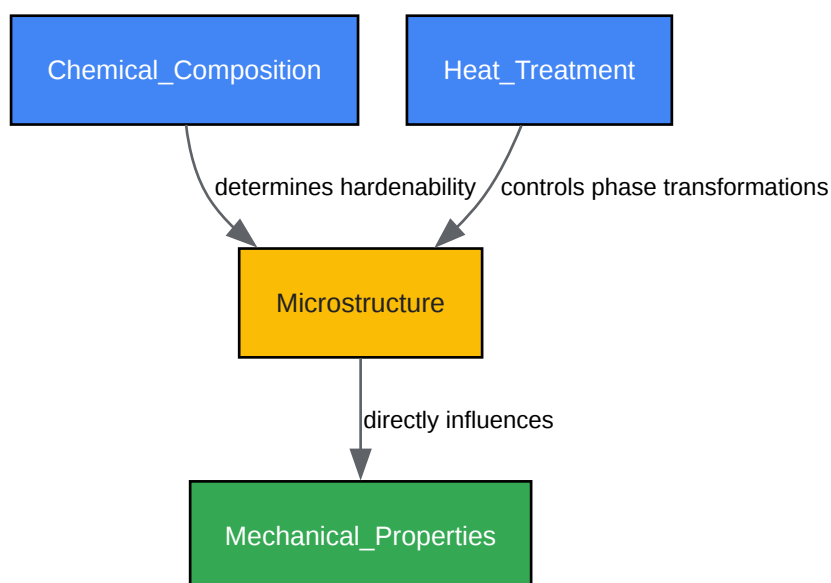


Figure 2: Interrelation of Factors Determining Mechanical Properties

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References

- 1. westyorkssteel.com [westyorkssteel.com]
- 2. newarisemetal.com [newarisemetal.com]
- 3. tsmsteel.com [tsmsteel.com]
- 4. EN40B ROUND BARS, HEAT TREATMENT ALLOY STEEL, Mumbai, India [nileshsteelco.com]
- 5. smithmetal.com [smithmetal.com]
- 6. highpeaksteels.com [highpeaksteels.com]
- 7. EN 1.7361 (32CrMo12) Chromium Steel :: MakeItFrom.com [makeitfrom.com]
- 8. 32CrMo12 | 31CrMo12 | DIN 1.7361 - Fuhong Steel [round-bars.com]

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